

Health and safety considerations for handling 2-Ethoxyethyl acrylate

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Compound of Interest

Compound Name: **2-Ethoxyethyl acrylate**

Cat. No.: **B085583**

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An In-depth Technical Guide to the Health and Safety Considerations for Handling **2-Ethoxyethyl Acrylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations essential for the proper handling of **2-Ethoxyethyl acrylate** (CAS No. 106-74-1). The information is intended to support risk assessment and the implementation of safe laboratory practices.

Physicochemical and Toxicological Properties

A clear understanding of the fundamental properties of **2-Ethoxyethyl acrylate** is the first step in a thorough risk assessment.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ O ₃	[1] [2]
Molecular Weight	144.17 g/mol	[1] [3]
Appearance	Colorless liquid	[1] [4]
Boiling Point	174 °C	[1]
Melting Point	-47 °C	[1]
Flash Point	66 °C	[1]
Density	0.983 g/mL at 20 °C	[1]
Vapor Pressure	1.62 mmHg	[1]
Solubility	Insoluble in water	[5]

Toxicological Data

The toxicological profile of **2-Ethoxyethyl acrylate** indicates that it is harmful if swallowed and is an irritant to the skin, eyes, and respiratory system.[\[1\]](#)

Test	Species	Route	Value	Source(s)
LD ₅₀ (Lethal Dose, 50%)	Rat	Oral	1070 mg/kg	[6]
LC ₅₀ (Lowest published lethal concentration)	Rat	Inhalation	500 ppm/4h	[4]

Hazard Identification and Classification

2-Ethoxyethyl acrylate is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Hazard Class	Hazard Statement	Source(s)
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	[1]
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	[1]
Serious eye damage/eye irritation (Category 2)	H319: Causes serious eye irritation	[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation	[1]
Skin Sensitizer	May cause an allergic skin reaction	[1]

Experimental Protocols

The following are summaries of standardized OECD guidelines for assessing the toxicity and irritation potential of chemicals like **2-Ethoxyethyl acrylate**.

OECD Test Guideline 402: Acute Dermal Toxicity

This guideline details a procedure to assess the acute toxic effects of a substance applied to the skin.[\[1\]](#)[\[7\]](#)

- Principle: A single dose of the test substance is applied to the shaved skin of experimental animals (typically rabbits or rats) and covered with a porous gauze dressing for a 24-hour exposure period.[\[7\]](#)
- Methodology:
 - Healthy, young adult animals are acclimatized to laboratory conditions.
 - The day before the test, the fur on the dorsal area of the trunk is clipped or shaved.

- The test substance is applied uniformly over an area of at least 10% of the total body surface area.
- The treated area is covered with a gauze patch and a non-irritating tape.
- After 24 hours, the dressing is removed, and the skin is cleansed to remove any residual test substance.
- Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- A gross necropsy is performed on all animals at the end of the observation period.
- Endpoint: The LD50 (dermal) is determined, along with observations of toxic effects.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline describes a procedure for the assessment of the potential of a substance to cause skin irritation or corrosion.[6][8]

- Principle: The test substance is applied to a small area of the skin of a single animal under a gauze patch.[6]
- Methodology:
 - A single dose (0.5 mL for liquids) is applied to a small area (approximately 6 cm²) of shaved skin on an albino rabbit.[6]
 - The patch is applied for a 4-hour exposure period.[6]
 - After exposure, the patch is removed, and the skin is washed.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - If effects persist, observations are continued for up to 14 days to determine the reversibility of the effects.[6]

- Endpoint: The substance is classified as an irritant based on the severity and reversibility of the skin reactions.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline provides a method for determining the potential of a substance to cause eye irritation or corrosion.[\[3\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Principle: A single dose of the test substance is instilled into the conjunctival sac of one eye of an experimental animal (typically an albino rabbit).[\[5\]](#) The untreated eye serves as a control.
- Methodology:
 - A single animal is used for the initial test.
 - A single dose (0.1 mL for liquids) is instilled into the lower conjunctival sac. The eyelids are gently held together for about one second.
 - The eye is examined for ocular reactions at 1, 24, 48, and 72 hours after instillation.
 - Lesions of the cornea, iris, and conjunctiva are scored according to a standardized system.
 - If no corrosive or severe irritant effect is observed, the test may be confirmed in up to two additional animals.
 - The observation period can extend up to 21 days to assess the reversibility of the effects.
[\[11\]](#)
- Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions.

Health and Safety Recommendations

Strict adherence to safety protocols is mandatory when handling **2-Ethoxyethyl acrylate**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[12]
- Ensure safety showers and eyewash stations are readily accessible.[11]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[12]
- Skin Protection: Wear chemical-resistant gloves (e.g., neoprene) and a lab coat or protective gown.[12][13]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-certified organic vapor respirator.[14][15]

Safe Handling and Storage

- Avoid all personal contact, including inhalation.[16]
- Do not eat, drink, or smoke in the work area.[12]
- Store in a cool, dry, well-ventilated area away from direct sunlight, heat, and ignition sources. [12]
- Keep containers tightly sealed.[12]
- The effectiveness of phenolic inhibitors is dependent on the presence of oxygen; therefore, monomers should be stored under air rather than an inert atmosphere.[1]

First Aid Measures

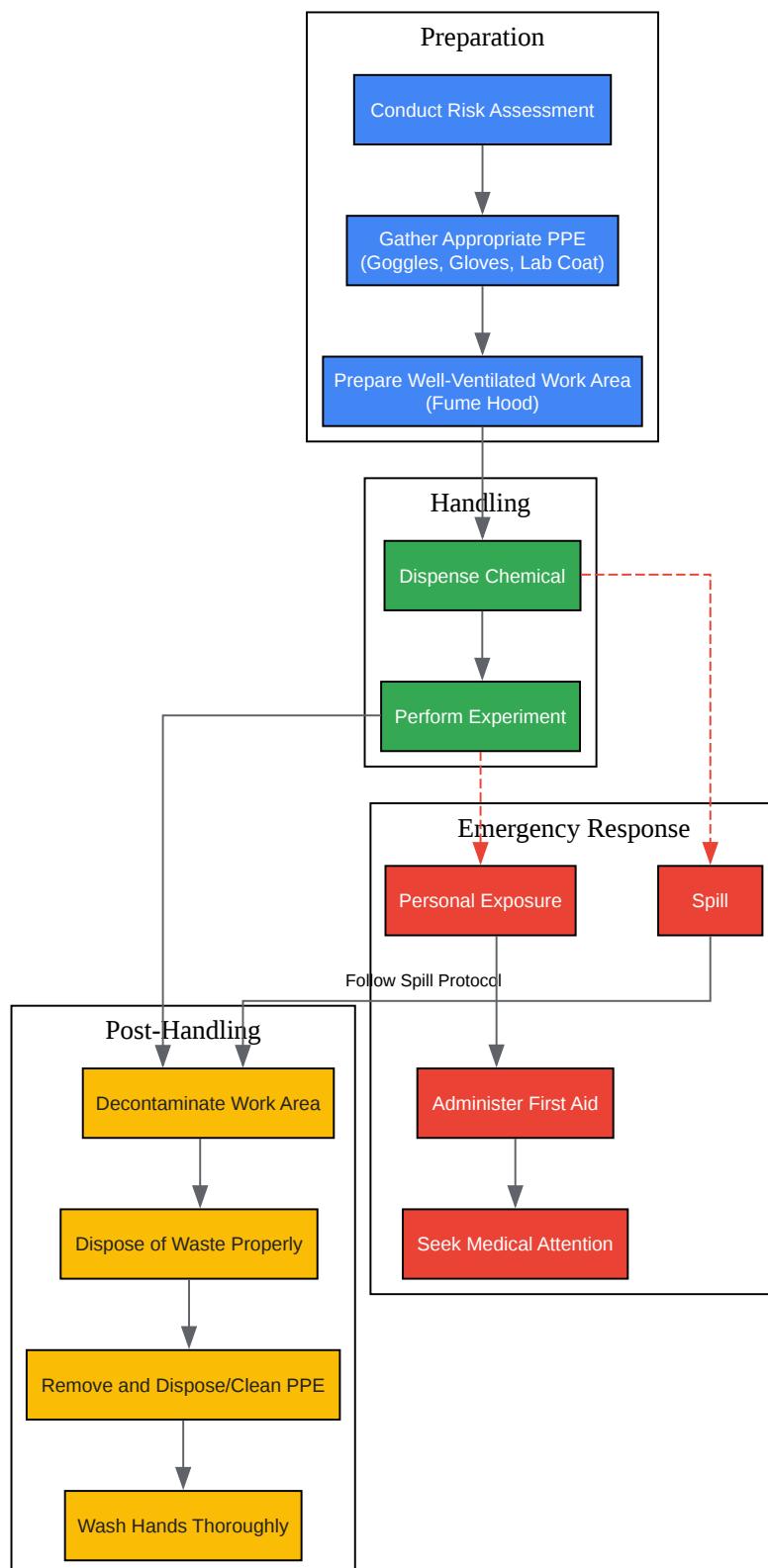
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[16][17]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water and soap. Seek medical attention if irritation persists.[15][16]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate

medical attention from an ophthalmologist.[18]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[10]

Diagrams

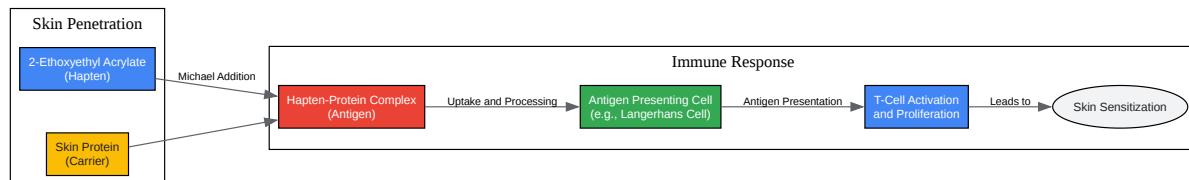
Safe Handling Workflow



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Caption: A logical workflow for the safe handling of **2-Ethoxyethyl acrylate**.

Conceptual Mechanism of Acrylate-Induced Skin Sensitization



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Caption: Conceptual pathway for acrylate-induced skin sensitization.

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